

# antioxidant anti-inflammatory properties neomenthol versus analogs

Author: Smolecule Technical Support Team. Date: February 2026

## Compound Focus: (+)-Neomenthol

CAS No.: 2216-52-6

Cat. No.: S3311839

[Get Quote](#)

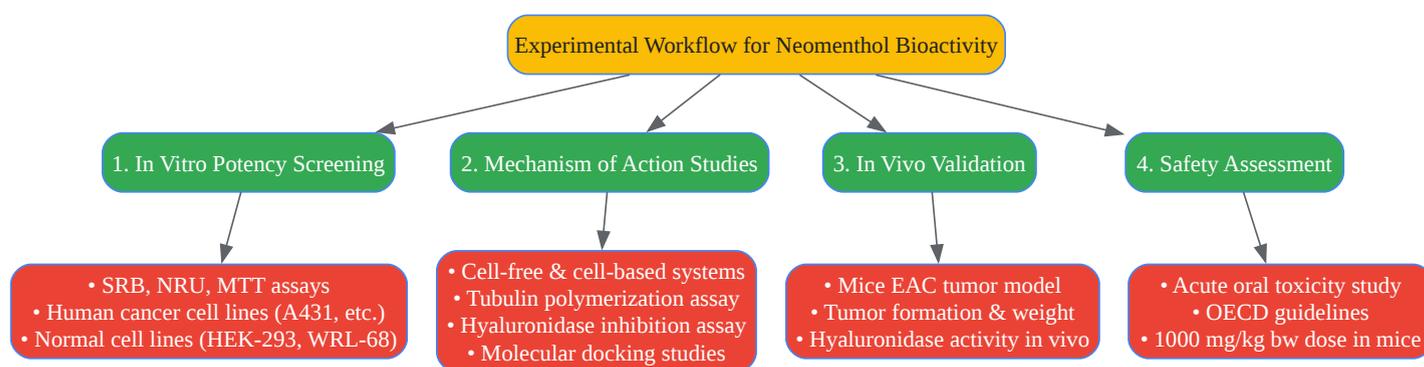
## Anti-inflammatory & Anticancer Profile of Neomenthol

A 2021 study provides robust experimental data on the anti-proliferative and anti-inflammatory mechanisms of neomenthol, which are summarized in the table below [1].

Biological Activity	Experimental Model	Key Results / Potency	Proposed Primary Mechanism
Anti-proliferative	Human epidermoid carcinoma (A431) cells	IC <sub>50</sub> : <b>17.3 ± 6.49 μM</b> [1]	Restrains tubulin polymerization, arresting cell cycle at G2/M phase [1]
Anti-inflammatory / Anti-tumor	Cell-free and in vivo (EAC mouse model)	Hyaluronidase inhibition (IC <sub>50</sub> : <b>12.81 ± 0.01 μM</b> ); In vivo tumor prevention: <b>58.84%</b> [1]	Inhibits hyaluronidase activity, impacting tumor growth and metastasis [1]
Cytotoxicity (Safety)	In vivo acute oral toxicity (mice)	Safe at oral dose of <b>1000 mg/kg</b> body weight [1]	No observed toxicity at tested dose [1]

## Detailed Experimental Protocol for Neomenthol

The following workflow outlines the key experiments used to establish the bioactivity profile of neomenthol in the cited study [1]:



[Click to download full resolution via product page](#)

## Insights and Research Suggestions

The promising data for neomenthol underscores the need for more comparative studies. Here are some suggestions for further investigation:

- **Expand Search Terms:** The lack of direct comparisons suggests this may be a niche research area. You could try searching for specific analogs like **menthol**, **isomenthol**, and **neoisomenthol** in combination with "anti-inflammatory" or "antioxidant" to find individual studies that could be manually compared.
- **Focus on Mechanisms:** The available data strongly suggests that a primary anti-inflammatory mechanism of neomenthol is through the **inhibition of hyaluronidase**, an enzyme that breaks down hyaluronic acid and can promote inflammation and tumor metastasis when overactive [1]. This provides a specific target for comparing the potency of other analogs.
- **Investigate Related Compounds:** The search results indicate that **menthol** itself has documented anti-inflammatory effects, though often through different mechanisms, such as activating the **TRPM8**

**receptor** and modulating the **AMPK/ULK1/Nrf-2 autophagy pathway** [2] [3]. Exploring the literature on menthol and its synthetic derivatives (e.g., WS-12) may provide a useful contrasting profile [4].

### **Need Custom Synthesis?**

Email: [info@smolecule.com](mailto:info@smolecule.com) or [Request Quote Online](#).

## References

1. prevents the proliferation of skin cancer cells by... Neomenthol [pubmed.ncbi.nlm.nih.gov]
2. Cold stimuli, hot topic: An updated review on the biological ... [pmc.ncbi.nlm.nih.gov]
3. Menthol Targeting AMPK Alleviates the Inflammatory ... [frontiersin.org]
4. Menthol and Its Derivatives: Exploring the Medical Application ... [pmc.ncbi.nlm.nih.gov]

To cite this document: Smolecule. [antioxidant anti-inflammatory properties neomenthol versus analogs]. Smolecule, [2026]. [Online PDF]. Available at:  
[<https://www.smolecule.com/products/b3311839#antioxidant-anti-inflammatory-properties-neomenthol-versus-analogs>]

### **Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

### Contact

**Address:** Ontario, CA 91761, United States

**Phone:** (512) 262-9938

**Email:** [info@smolecule.com](mailto:info@smolecule.com)

**Web:** [www.smolecule.com](http://www.smolecule.com)